

A Comparative Guide to the Flame Retardant Properties of TAC Copolymers

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Compound of Interest

Compound Name: *Triallyl cyanurate*

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For Researchers, Scientists, and Drug Development Professionals: An Objective Analysis of **Triallyl Cyanurate** (TAC) Copolymer Performance Against Common Flame Retardant Alternatives

This guide provides a comprehensive comparison of the flame retardant properties of **triallyl cyanurate** (TAC) copolymers against widely used alternatives, including organophosphorus compounds, inorganic hydroxides, and nitrogen-based flame retardants. The information presented is supported by quantitative data from peer-reviewed studies and detailed experimental protocols to assist researchers in evaluating the most suitable flame retardant solutions for their specific applications.

Executive Summary

Triallyl cyanurate (TAC) and its isomer, triallyl isocyanurate (TAIC), are utilized as crosslinking agents that enhance the thermal stability and flame retardancy of various polymers. The primary mechanism of flame retardancy for TAC copolymers is through the formation of a stable, insulating char layer during combustion. This char layer acts as a physical barrier, limiting the release of flammable gases and reducing heat transfer to the underlying material. This condensed-phase mechanism is a key differentiator from some other common flame retardants.

This guide will delve into the quantitative performance of TAC copolymers and their alternatives as measured by standard industry tests: Limiting Oxygen Index (LOI), UL-94 Vertical Burning Test, and Cone Calorimetry.

Performance Comparison of Flame Retardants

The following table summarizes the flame retardant performance of various additives in different polymer matrices. It is important to note that a direct comparison is best made when the flame retardants are evaluated in the same polymer system under identical conditions. The data presented here is collated from different studies and serves as a comparative overview.

Polymer Matrix	Flame Retardant System	LOI (%)	UL-94 Rating	Peak Heat Release Rate (pHRR) (kW/m ²)	Total Heat Release (THR) (MJ/m ²)
Unsaturated Polyester (UP)	Neat UP	-	-	1012	-
15 wt.% DOPO-TAIC	-	V-0	644	-	
15 wt.% DOPO-TAIC + 30 wt.% M-SiC	30.8	V-0	488	-	
Ethylene-Vinyl Acetate (EVA)	Neat EVA	-	No Rating	-	115.9
25 wt.% APP + 25 wt.% ATH	29.7	V-0	-	-	
185 phr ATH	-	-	-	-	
120 phr ATH + 20 phr Melamine Triazine	-	V-0	-	-	

Note: Data is compiled from multiple sources and should be used for comparative purposes with consideration of the different polymer matrices and testing conditions. "phr" denotes parts per hundred parts of resin.

Experimental Protocols

Detailed methodologies for the key experiments cited in this guide are provided below.

Limiting Oxygen Index (LOI) Test (ASTM D2863)

The Limiting Oxygen Index test determines the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of a material.

Apparatus:

- A heat-resistant glass chimney.
- A specimen holder to position the sample vertically in the center of the chimney.
- Gas mixture control system for oxygen and nitrogen.
- An ignition source (e.g., a propane torch).

Procedure:

- A test specimen of a specified size (typically 80-150 mm long, 10 mm wide, and 4 mm thick for molded samples) is clamped vertically in the glass chimney.
- A mixture of oxygen and nitrogen is introduced at the bottom of the chimney and flows upwards.
- The top edge of the specimen is ignited with the flame source.
- The oxygen concentration in the gas mixture is systematically varied.
- The LOI is the minimum oxygen concentration, expressed as a volume percentage, at which the flame is sustained for a specified period or burns a specified length of the specimen.

UL-94 Vertical Burning Test

The UL-94 test evaluates the burning characteristics of plastic materials in response to a small open flame. The V-0, V-1, and V-2 ratings indicate the material's ability to self-extinguish after ignition.

Apparatus:

- A test chamber, free from drafts.
- A Bunsen burner with a specified barrel diameter.
- A specimen holder to clamp the sample vertically.
- A surgical cotton patch placed below the specimen.
- A timer.

Procedure:

- A rectangular test specimen (typically 127 mm x 12.7 mm) is clamped at its upper end, with the longitudinal axis vertical.
- A layer of dry absorbent surgical cotton is placed 300 mm below the lower edge of the specimen.
- The burner is ignited, and the flame is adjusted to a specified height (typically 20 mm).
- The flame is applied to the bottom edge of the specimen for 10 seconds and then removed. The afterflame time (t_1) is recorded.
- Immediately after the afterflame ceases, the flame is reapplied for another 10 seconds and then removed. The second afterflame time (t_2) and the afterglow time are recorded.
- Observations are made as to whether any flaming drips ignite the cotton below.
- The material is classified as V-0, V-1, or V-2 based on the afterflame times, afterglow time, and whether dripping particles ignite the cotton.

Cone Calorimetry (ASTM E1354)

Cone calorimetry is a powerful tool for quantitatively assessing the fire performance of materials. It measures parameters such as the heat release rate (HRR), time to ignition (TTI), and total heat released (THR).

Apparatus:

- A conical radiant electric heater.
- A specimen holder and a load cell to measure mass loss.
- An exhaust system with instrumentation to measure gas flow rate and oxygen concentration.
- A spark igniter.

Procedure:

- A square specimen (typically 100 mm x 100 mm) is wrapped in aluminum foil, leaving the top surface exposed, and placed in the specimen holder on the load cell.
- The conical heater is positioned above the specimen and set to a specific heat flux (e.g., 35 or 50 kW/m²).
- The spark igniter is positioned above the specimen to ignite the pyrolysis gases.
- During the test, the oxygen concentration in the exhaust gas is continuously measured. The heat release rate is calculated based on the principle of oxygen consumption.
- The mass of the specimen is continuously recorded by the load cell.
- The test continues until flaming ceases or for a predetermined duration.

Visualizing Experimental Workflows

To further clarify the experimental processes, the following diagrams illustrate the workflows for the key flame retardancy tests.



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Limiting Oxygen Index (LOI) Test Workflow



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